

# Technical Support Center: Prevention of N-nitroso-nintedanib Cross-Contamination

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## Compound of Interest

Compound Name: *N-nitroso-nintedanib*

Cat. No.: *B16029192*

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the best practices to prevent the cross-contamination of **N-nitroso-nintedanib**, a potential nitrosamine impurity in the drug substance nintedanib.

## Frequently Asked Questions (FAQs) and Troubleshooting

Q1: What is **N-nitroso-nintedanib** and why is it a concern?

A1: **N-nitroso-nintedanib** is the N-nitrosated derivative of nintedanib, an active pharmaceutical ingredient (API). Nintedanib contains a secondary amine moiety, which makes it susceptible to nitrosation, a chemical reaction with nitrosating agents (such as nitrites) to form N-nitrosamines.<sup>[1]</sup> N-nitrosamines are a class of compounds that are considered potent mutagenic carcinogens, and their presence in pharmaceutical products is a significant safety concern for regulatory agencies worldwide.<sup>[2][3]</sup>

Q2: What are the primary sources of nitrosating agents that can lead to the formation of **N-nitroso-nintedanib**?

A2: Nitrosating agents can be introduced at various stages of the manufacturing process and storage. Key sources include:

- Raw Materials and Reagents: Nitrite impurities can be present in starting materials, reagents, and solvents used in the synthesis of nintedanib.
- Excipients: Some common excipients used in drug formulations have been found to contain trace levels of nitrites.
- Water: Nitrites can be present in the water used during the manufacturing process.
- Cross-Contamination: Shared equipment that was previously used in processes involving nitrosating agents can be a source of contamination.
- Degradation: The degradation of certain materials, such as nitrocellulose-based packaging, can release nitrogen oxides which can act as nitrosating agents.

Q3: We have detected **N-nitroso-nintedanib** in our nintedanib sample. What are the immediate troubleshooting steps?

A3: If **N-nitroso-nintedanib** is detected, a systematic investigation is crucial. Here are the initial steps:

- Confirm the Finding: Re-test the sample using a validated analytical method to rule out analytical error. Ensure the analytical method is sufficiently sensitive and specific.
- Investigate the API Batch: Analyze the specific batch of nintedanib for the presence of the impurity. Review the manufacturing process of that batch for any deviations.
- Trace Raw Materials: Scrutinize the quality of raw materials, including solvents and excipients, used in the production of the affected batch. Test these materials for nitrite content.
- Review the Manufacturing Process: Assess the manufacturing process for conditions that might favor nitrosation, such as acidic pH and elevated temperatures.

- **Examine Packaging and Storage:** Investigate the packaging materials and storage conditions for potential sources of nitrosating agents or conditions that promote the formation of **N-nitroso-nintedanib**.

Q4: How can we prevent the formation of **N-nitroso-nintedanib** during our experiments or manufacturing process?

A4: A proactive approach based on a thorough risk assessment is the best prevention.<sup>[4]</sup> Key mitigation strategies include:

- **High-Quality Raw Materials:** Source all materials from reputable suppliers with stringent quality control for nitrite impurities.
- **Process Optimization:**
  - **pH Control:** Maintain a neutral or basic pH where the nitrosation reaction is significantly slower.<sup>[1]</sup>
  - **Temperature Control:** Avoid high temperatures during manufacturing and storage.
- **Use of Inhibitors:** Incorporate antioxidants such as ascorbic acid (Vitamin C) or alpha-tocopherol (Vitamin E) into the formulation, as they have been shown to inhibit nitrosamine formation.<sup>[1][3]</sup>
- **Avoid Cross-Contamination:** Implement dedicated equipment and cleaning validation protocols to prevent carryover of nitrosating agents.
- **Appropriate Packaging:** Use packaging materials that do not leach or produce nitrosating agents.

## Quantitative Data Summary

The following table summarizes representative limits of detection (LOD) and quantification (LOQ) for nitrosamine impurities using LC-MS/MS, which is the recommended analytical technique. These values are indicative and should be established for **N-nitroso-nintedanib** through method validation.

| Nitrosamine Impurity          | Analytical Technique | Representative LOD | Representative LOQ | Reference           |
|-------------------------------|----------------------|--------------------|--------------------|---------------------|
| N-nitrosodimethylamine (NDMA) | LC-HRMS              | 0.10 ng/mL         | -                  | <a href="#">[5]</a> |
| N-nitrosodiethylamine (NDEA)  | LC-HRMS              | 0.10 ng/mL         | -                  | <a href="#">[5]</a> |
| General Nitrosamines          | LC-MS/MS             | 20 ng/g            | 50 ng/g            | <a href="#">[6]</a> |
| N-Nitroso Tofacitinib         | LC-MS/MS             | 0.7 ng/mL          | 1.0 ng/mL          |                     |

## Experimental Protocols

Protocol: Detection and Quantification of **N-nitroso-nintedanib** in Nintedanib Drug Substance by LC-MS/MS

This protocol is a representative method and must be fully validated for its intended use.

### 1. Materials and Reagents:

- **N-nitroso-nintedanib** reference standard
- Nintedanib drug substance
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)

### 2. Sample Preparation:

- **Standard Stock Solution (100 µg/mL):** Accurately weigh and dissolve 10 mg of **N-nitroso-nintedanib** reference standard in 100 mL of methanol.
- **Working Standard Solutions:** Prepare a series of dilutions from the stock solution in methanol to create calibration standards ranging from 0.1 ng/mL to 100 ng/mL.
- **Sample Solution (1 mg/mL of Nintedanib):** Accurately weigh 10 mg of the nintedanib drug substance into a 10 mL volumetric flask. Dissolve and dilute to volume with methanol. Sonicate for 5 minutes to ensure complete dissolution.
- **Filtration:** Filter the sample solution through a 0.22 µm PVDF syringe filter before injection.

### 3. LC-MS/MS Instrumentation and Conditions:

- **Liquid Chromatograph:** UPLC or HPLC system
- **Mass Spectrometer:** Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source
- **Column:** A suitable C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm)
- **Mobile Phase A:** 0.1% Formic acid in water with 10 mM ammonium formate
- **Mobile Phase B:** 0.1% Formic acid in methanol
- **Gradient Elution:**

| Time (min) | %B |
|------------|----|
| 0.0        | 5  |
| 1.0        | 5  |
| 8.0        | 95 |
| 10.0       | 95 |
| 10.1       | 5  |

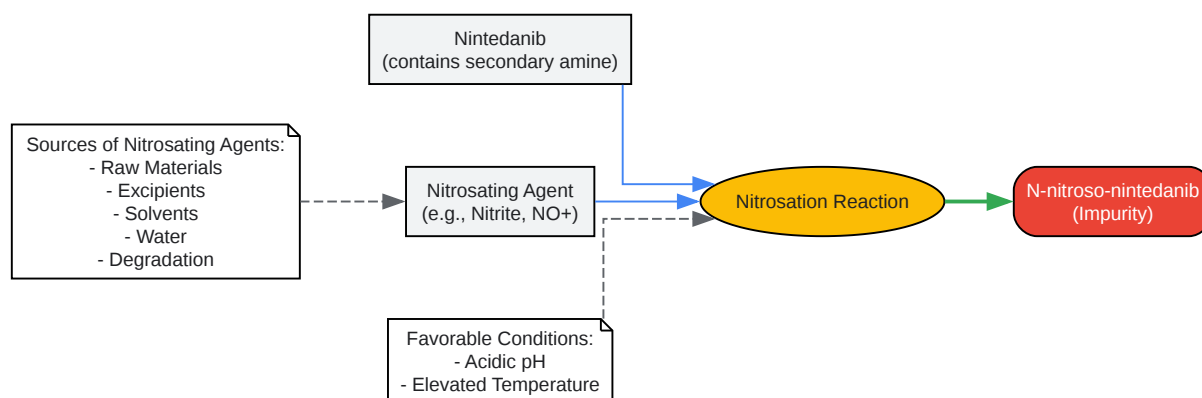
| 12.0 | 5 |

- Flow Rate: 0.4 mL/min
- Column Temperature: 40 °C
- Injection Volume: 5 µL
- Ionization Mode: ESI Positive
- MRM Transitions: Specific mass transitions for **N-nitroso-nintedanib** must be determined by infusing the reference standard. For **N-nitroso-nintedanib** (C<sub>31</sub>H<sub>32</sub>N<sub>6</sub>O<sub>5</sub>, MW ~568.6 g/mol), the precursor ion would be [M+H]<sup>+</sup> at m/z 569.2. Product ions would need to be determined experimentally.

#### 4. Data Analysis:

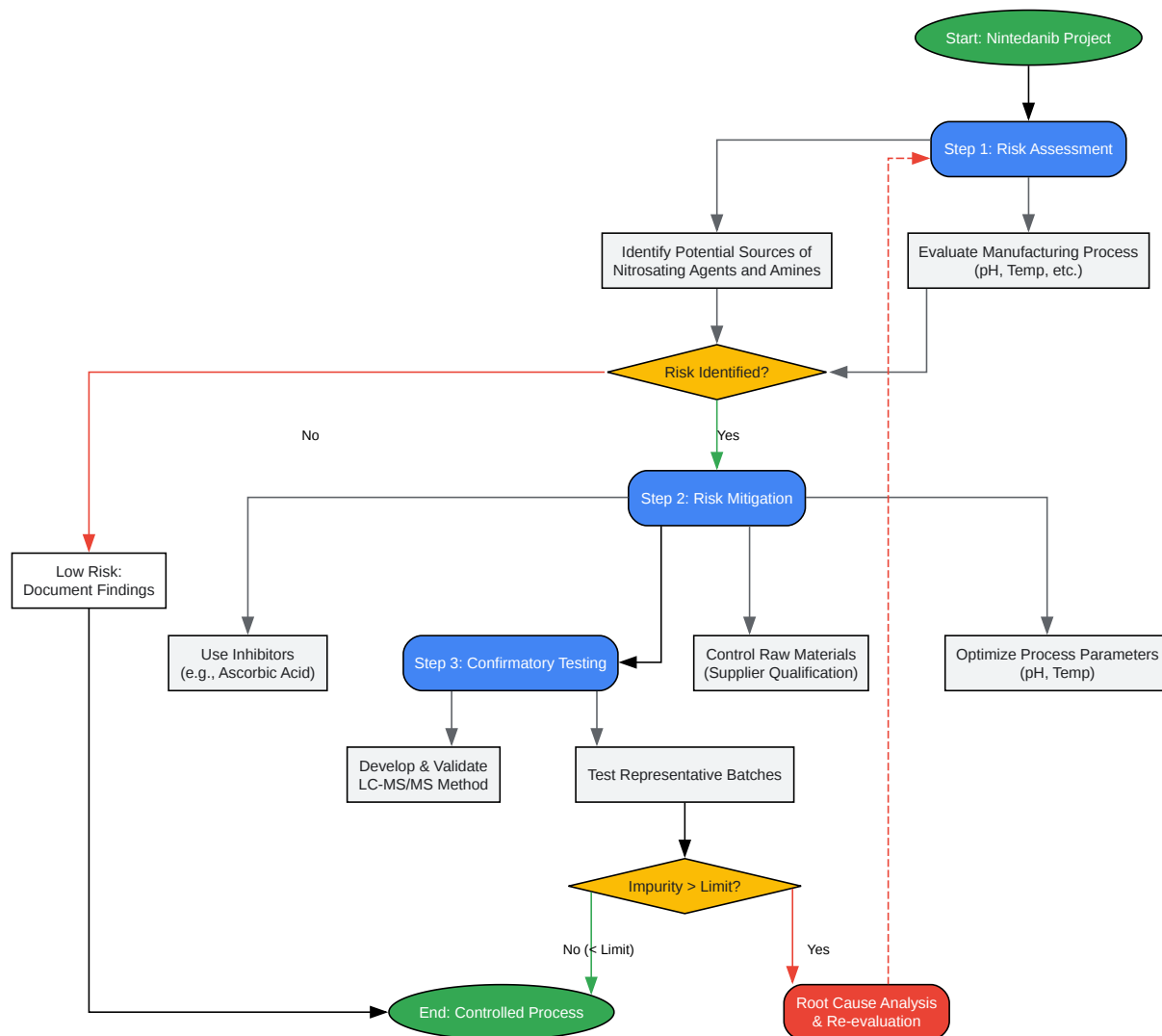
- Quantify **N-nitroso-nintedanib** in the sample by comparing its peak area to the calibration curve generated from the working standard solutions.

## Visualizations



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Caption: Formation pathway of **N-nitroso-nintedanib** from nintedanib and a nitrosating agent.



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Caption: Workflow for risk assessment and prevention of **N-nitroso-nintedanib** contamination.

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